

Application Notes: Preparation of Voxtalisib (XL765) Stock Solution in DMSO

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Compound of Interest

Compound Name: Voxtalisib

Cat. No.: B1684596

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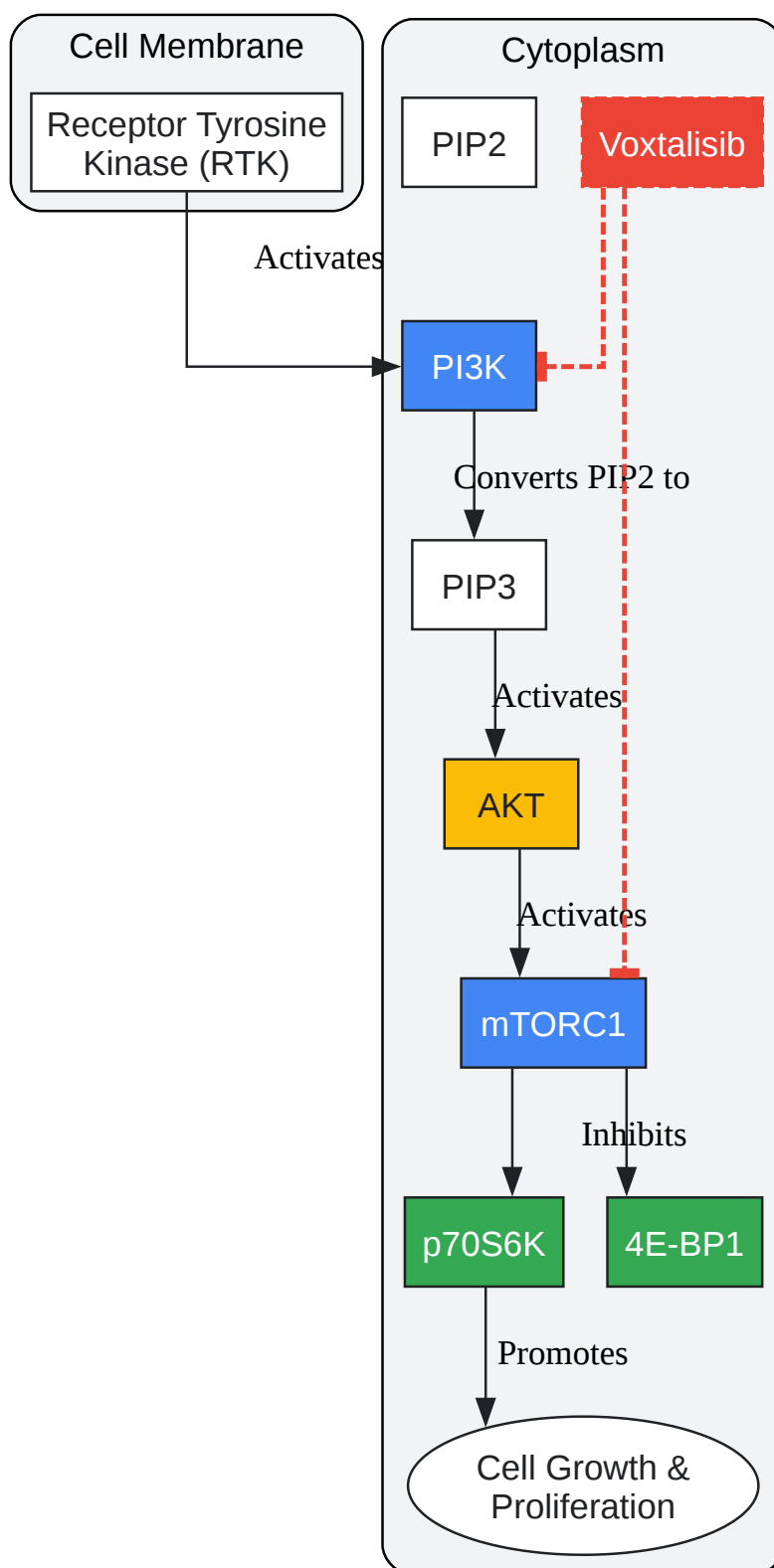
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Abstract

Voxtalisib (also known as XL765 or SAR245409) is a potent, orally bioavailable dual inhibitor of phosphatidylinositol 3-kinase (PI3K) and mammalian target of rapamycin (mTOR), key components of a signaling pathway frequently dysregulated in cancer.^{[1][2]} Accurate and consistent preparation of **Voxtalisib** stock solutions is critical for obtaining reliable and reproducible results in preclinical research. This document provides a detailed protocol for the preparation, handling, and storage of **Voxtalisib** stock solutions using dimethyl sulfoxide (DMSO) as the solvent.

Voxtalisib Signaling Pathway

Voxtalisib targets the PI3K/mTOR pathway, which is crucial for cell growth, proliferation, and survival.^[1] By inhibiting both PI3K and mTOR, **Voxtalisib** can effectively shut down this signaling cascade, leading to the inhibition of tumor cell growth and induction of apoptosis.^[1]



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Figure 1. Simplified PI3K/mTOR signaling pathway showing inhibition by **Voxelisib**.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **Voxtalisib**.

Property	Value	Citations
IUPAC Name	2-amino-8-ethyl-4-methyl-6-(1H-pyrazol-5-yl)pyrido[2,3-d]pyrimidin-7-one	[1][2]
Synonyms	XL765, SAR245409	[1][2][3]
CAS Number	934493-76-2	[1][4]
Molecular Formula	C ₁₃ H ₁₄ N ₆ O	[1][3][5]
Molecular Weight	270.29 g/mol	[1][3][5]
Solubility in DMSO	≥ 10 mg/mL (≥ 37.00 mM)	[4][6]
Powder Storage	3 years at -20°C	[3]
Stock Solution Storage	2 years at -80°C or 1 year at -20°C	[4]

Experimental Protocol: Preparation of a 10 mM Voxtalisib Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Voxtalisib** in DMSO.

Materials and Equipment

- **Voxtalisib** powder (CAS: 934493-76-2)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile pipette tips

- Vortex mixer
- Water bath sonicator (optional, recommended)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Safety Precautions

- **Voxtalib** is a potent bioactive compound. Handle with care, avoiding contact with skin and eyes.
- Perform all weighing and solution preparation steps in a well-ventilated area or a chemical fume hood.
- DMSO is a powerful solvent that can facilitate the absorption of other chemicals through the skin. Always wear appropriate gloves.

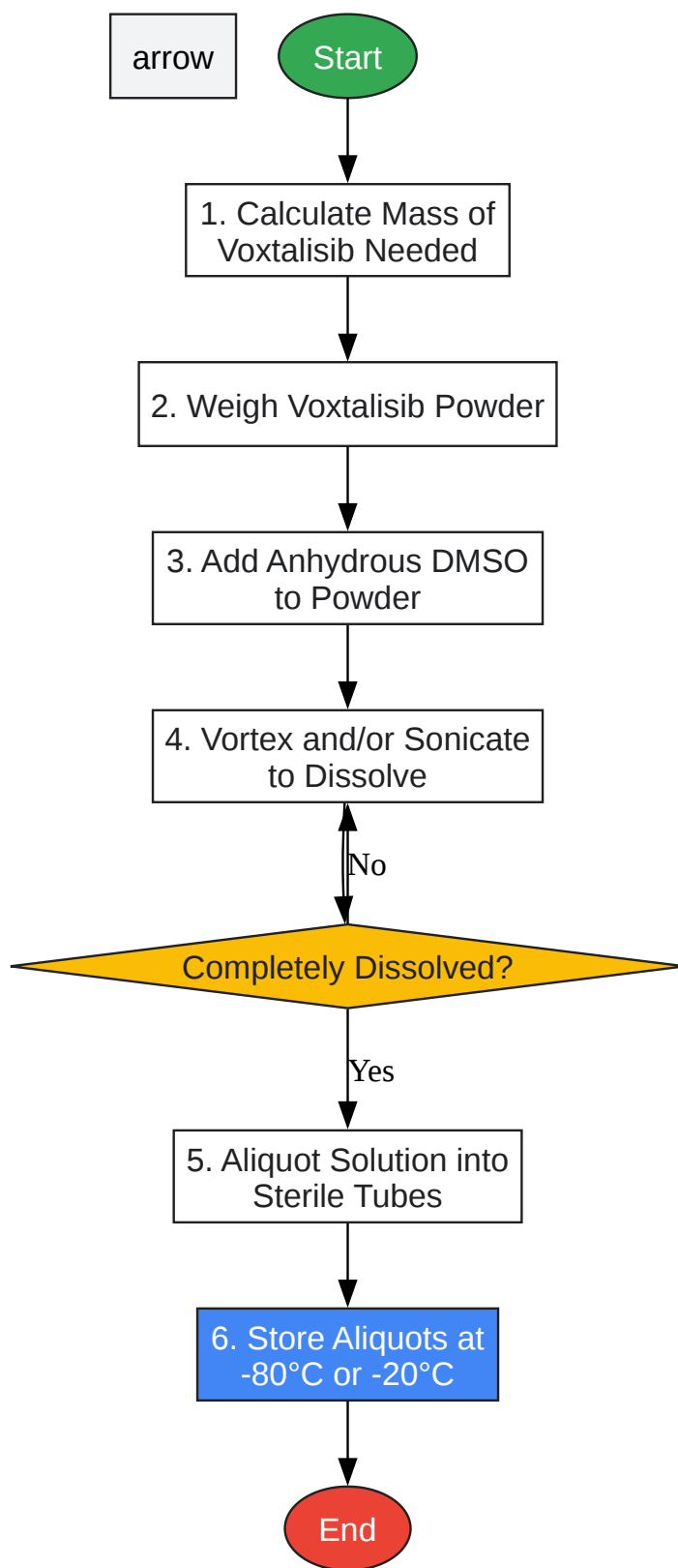
Protocol Steps

- Determine Required Mass: Calculate the mass of **Voxtalib** powder needed to prepare the desired volume of a 10 mM stock solution.
 - Formula: $\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ mM} \times \text{Molecular Weight (g/mol)} / 1000$
 - Example for 1 mL of 10 mM stock: $\text{Mass (mg)} = 1 \text{ mL} \times 10 \text{ mmol/L} \times 270.29 \text{ g/mol} \times (1 \text{ L} / 1000 \text{ mL}) = 2.70 \text{ mg}$
- Weigh **Voxtalib**: Carefully weigh the calculated amount of **Voxtalib** powder using an analytical balance. Transfer the powder to a sterile microcentrifuge tube or vial.
- Add DMSO: Add the desired volume of fresh, anhydrous DMSO to the vial containing the **Voxtalib** powder. It is crucial to use newly opened or properly stored anhydrous DMSO, as the compound's solubility can be significantly impacted by moisture.^{[3][4]}
- Dissolve the Compound:
 - Cap the vial securely and vortex thoroughly for 1-2 minutes.

- Visually inspect the solution for any undissolved particles.
- If particles remain, sonicate the solution in a water bath for 5-10 minutes to aid dissolution. Gentle warming to 37°C can also be applied if necessary.[\[4\]](#)[\[6\]](#)
- Aliquot for Storage: Once the **Voxtalisib** is completely dissolved, dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This practice prevents contamination and degradation from repeated freeze-thaw cycles.[\[3\]](#)
- Store Properly:
 - For long-term storage (up to 2 years), store the aliquots at -80°C.[\[4\]](#)
 - For short-term storage (up to 1 year), store at -20°C.[\[4\]](#)
 - Label all aliquots clearly with the compound name, concentration, solvent, and date of preparation.

Workflow for Voxtalisib Stock Solution Preparation

The following diagram illustrates the step-by-step workflow for preparing the **Voxtalisib** stock solution.



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Figure 2. Workflow diagram for **Voxtalisib** stock solution preparation in DMSO.

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